Guide: Distinguishing 2H-Chromene from 2-Oxo-Chromene (Coumarin) by NMR

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Compound of Interest

Compound Name:	*6,8-Dibromo-2H-chromene-3-carboxylic acid*
CAS No.:	*855286-71-4*
Cat. No.:	*B1503975*

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Executive Summary

The distinction between 2H-chromene (2H-1-benzopyran) and coumarin (2H-chromen-2-one) is a critical analytical checkpoint in medicinal chemistry, particularly during the reduction of lactones to cyclic ethers or metabolic stability studies.

The definitive structural differentiator lies at the C2 position:

- Coumarin: Possesses a carbonyl group (

  ,

) at C2, forming a stable lactone system.
- 2H-Chromene: Possesses a methylene group (

  ,

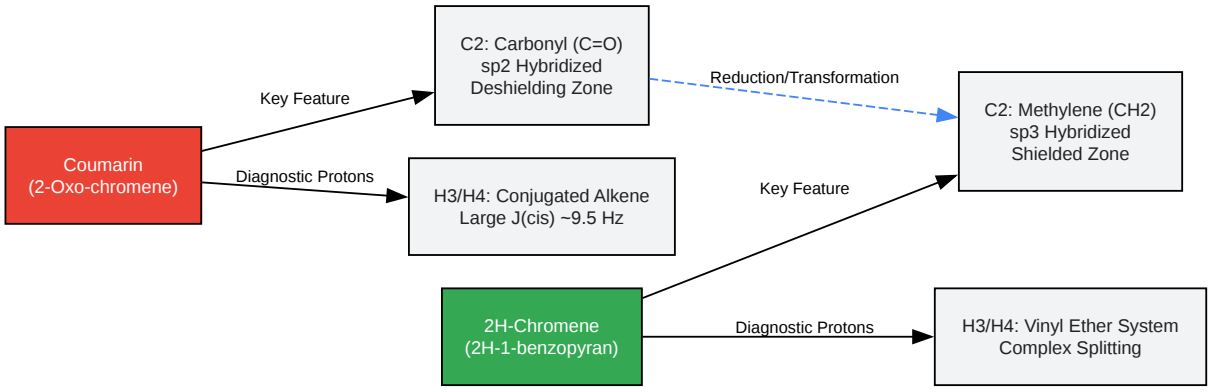
) at C2, forming a cyclic vinyl ether.

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This guide details the specific NMR signatures required to validate these structures, focusing on the dramatic chemical shift changes and coupling constant alterations that occur when the C2 hybridization changes.

Structural Logic & Signaling Pathways

To interpret the spectra correctly, one must visualize the electronic environment changes. The following diagram illustrates the structural relationship and the specific atoms responsible for the diagnostic signals.



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Caption: Structural transition from the oxidized lactone (Coumarin) to the reduced cyclic ether (Chromene), highlighting the C2 electronic environment change.

Comparative NMR Analysis

Proton ( ) NMR Diagnostics

The most immediate confirmation comes from the proton spectrum. The disappearance of the lactone ring current and the appearance of aliphatic protons at C2 are unmistakable.

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Feature	Coumarin (Lactone) [1]	2H-Chromene (Ether)	Diagnostic Significance
C2 Protons	Absent	4.5 – 5.0 ppm (d, 2H)	Primary Indicator. The appearance of this doublet confirms the reduction of C=O to CH2.
H3 Proton	6.1 – 6.5 ppm (d)	5.7 – 5.9 ppm (dt)	H3 moves upfield in chromene due to loss of carbonyl conjugation.
H4 Proton	7.6 – 8.1 ppm (d)	6.3 – 6.5 ppm (dt)	Secondary Indicator. H4 in coumarin is strongly deshielded by the -carbonyl effect. In chromene, it shifts significantly upfield.
Coupling ( )	Hz	Hz	Coumarin exhibits a large value typical of cis-alkenes in a 6-membered lactone ring [2].

Expert Insight: In Coumarin, the H3 and H4 signals appear as distinct "roofed" doublets pointing toward each other. In 2H-Chromene, the C2 methylene protons often couple with H3 (Hz), turning the H3 signal into a doublet of triplets (dt) [3].

Carbon ( ) NMR Diagnostics

Carbon NMR provides the definitive confirmation of the backbone skeleton.

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Position	Coumarin (ppm) [1][4]	2H-Chromene (ppm)	Hybridization Change
C2	160 – 162	65 – 70	Definitive. Shift from Carbonyl ( ) to Aliphatic Ether ( ).
C3	116 – 119	120 – 125	Minor shift; remains vinylic.
C4	140 – 145	125 – 130	Shifts upfield due to loss of conjugation with the carbonyl.

Experimental Protocol (SOP)

To ensure reproducibility and distinguish these species in complex mixtures (e.g., crude reaction products), follow this self-validating protocol.

Phase 1: Sample Preparation

Objective: Prevent oxidative degradation of 2H-chromene during analysis.

- Solvent Selection: Use

  (Chloroform-d) as the standard.

  - Note: If the sample is unstable (common for electron-rich chromenes), filter through a small pad of basic alumina before dissolving, or use

    (Benzene-d6) to avoid acid-catalyzed polymerization.

- Concentration: Prepare a solution of 10-15 mg of sample in 0.6 mL solvent. High concentration is required to see the quaternary carbons in

  scans quickly.

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Phase 2: Acquisition Parameters

Objective: Resolve coupling constants (

) for H3/H4 differentiation.

- 1H NMR:
  - Spectral Width: -2 to 14 ppm.
  - Scans (NS): 16 (minimum).
  - Acquisition Time (AQ): > 3.0 seconds (crucial for high-resolution splitting patterns).
- 13C NMR:
  - Scans (NS): 512 (minimum) to detect the quaternary C2 carbonyl in coumarin if present.
  - Delay (D1): 2.0 seconds (ensure relaxation of carbonyl carbons).

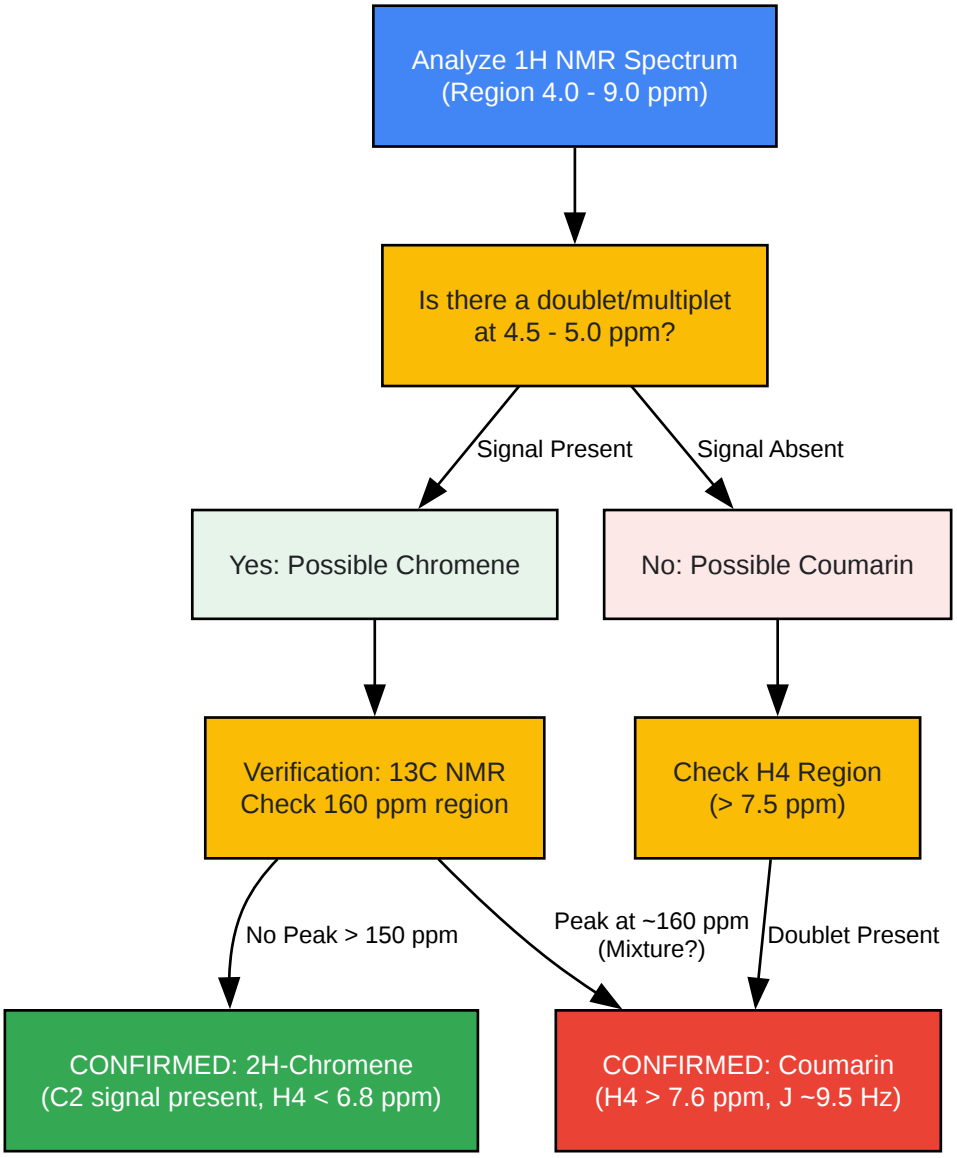
Phase 3: Data Processing & Validation

- Phasing: Manually phase the spectrum. Auto-phasing often distorts the H3/H4 doublets in coumarins due to their strong roofing effect.
- Integration: Normalize the integral of the aromatic ring protons (usually 4H) to verify the ratio of the C2 protons.
  - Chromene: Ratio of Aromatic : C2-methylene should be 2:1.
  - Coumarin: Ratio of Aromatic : C2-methylene should be 4:0 (infinity).

Decision Logic for Researchers

Use the following workflow to rapidly classify your isolated product.

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Caption: Step-by-step decision tree for classifying benzopyran derivatives based on 1H and 13C spectral features.

References

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- BenchChem.Interpreting Complex NMR Spectra of Coumarin Derivatives. (2025).[1][2] Technical support guide on coupling constants (

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- ResearchGate.Chemical Characterization of Isolated Coumarin (2H-chromen-2-one). (2025). [1][2] Full spectral data including 1H and 13C expansions.[2][3][4]
- University of Wisconsin-Madison.13C NMR Chemical Shift Table. Standard reference for carbonyl vs. aliphatic ether shifts.

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